Application Note & Protocol: Large-Scale Synthesis of 3-Ethoxy-5-fluorophenethyl alcohol

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Compound of Interest		
Compound Name:	*3-Ethoxy-5-fluorophenethyl alcohol*	
Cat. No.:	*B7998921*	*Get Quote*

Introduction: The Significance of 3-Ethoxy-5-fluorophenethyl alcohol

3-Ethoxy-5-fluorophenethyl alcohol is a key building block in the synthesis of various pharmaceutical compounds and agrochemicals. Its specific substitution pattern, featuring both an ethoxy and a fluorine group on the aromatic ring, imparts unique physicochemical properties to the final active ingredients, potentially enhancing their efficacy, metabolic stability, and safety profile. The phenethyl alcohol moiety is a common scaffold in medicinal chemistry. The large-scale synthesis of this intermediate with high purity and yield is therefore of critical importance for the efficient production of these valuable end-products.

This document provides a comprehensive guide to the reagents and a detailed protocol for the large-scale synthesis of **3-Ethoxy-5-fluorophenethyl alcohol**. The presented methodology is designed to be robust, scalable, and cost-effective, with a strong emphasis on safety and process control.

Synthetic Strategy: A Multi-Step Approach

The synthesis of **3-Ethoxy-5-fluorophenethyl alcohol** is accomplished through a multi-step sequence starting from the readily available 3,5-difluorophenol. This strategy was chosen for its reliance on well-established and scalable chemical transformations. The overall synthetic workflow is depicted below.

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